

tert-Butyl N,N-diallylcarbamate structural formula

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Compound of Interest

Compound Name: *tert-Butyl N,N-diallylcarbamate*

Cat. No.: *B115845*

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An In-depth Technical Guide to **tert-Butyl N,N-diallylcarbamate**

This guide provides a comprehensive overview of **tert-Butyl N,N-diallylcarbamate**, a versatile molecule in organic synthesis. It is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Structure and Properties

tert-Butyl N,N-diallylcarbamate is a protected amine that features a tert-butoxycarbonyl (Boc) protecting group attached to a diallylamine core.

Structural Formula:

Chemical Identifiers and Properties:

A summary of the key chemical properties for **tert-Butyl N,N-diallylcarbamate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C11H19NO2	[1]
Molecular Weight	197.27 g/mol	[1][2]
CAS Number	151259-38-0	[1][3]
Appearance	Colorless oil	[4]
Boiling Point	75 °C at 1.5 mmHg	[1][3][4]
Density	0.914 g/mL at 25 °C	[1][3][4]
Refractive Index (n _{20/D})	1.442	[1][3][4]
Flash Point	81 °C (177.8 °F) - closed cup	[3]
SMILES String	CC(C) (C)OC(=O)N(CC=C)CC=C	[3]
InChI Key	RRIPHUBKNVVTBM- UHFFFAOYSA-N	

Synthesis Protocol

A common method for the synthesis of **tert-Butyl N,N-diallylcarbamate** involves the reaction of diallylamine with di-tert-butyl dicarbonate (Boc anhydride).[4]

Experimental Procedure:

- **Reaction Setup:** A solution of diallylamine (1.0 equivalent) in methanol is prepared in a reaction vessel and cooled to 0°C.[4]
- **Reagent Addition:** Di-tert-butyl dicarbonate (1.19 equivalents) is added portion-wise to the cooled solution of diallylamine.[4]
- **Reaction Progression:** Following the addition, the reaction mixture is allowed to gradually warm to room temperature and is stirred for an additional hour.[4]

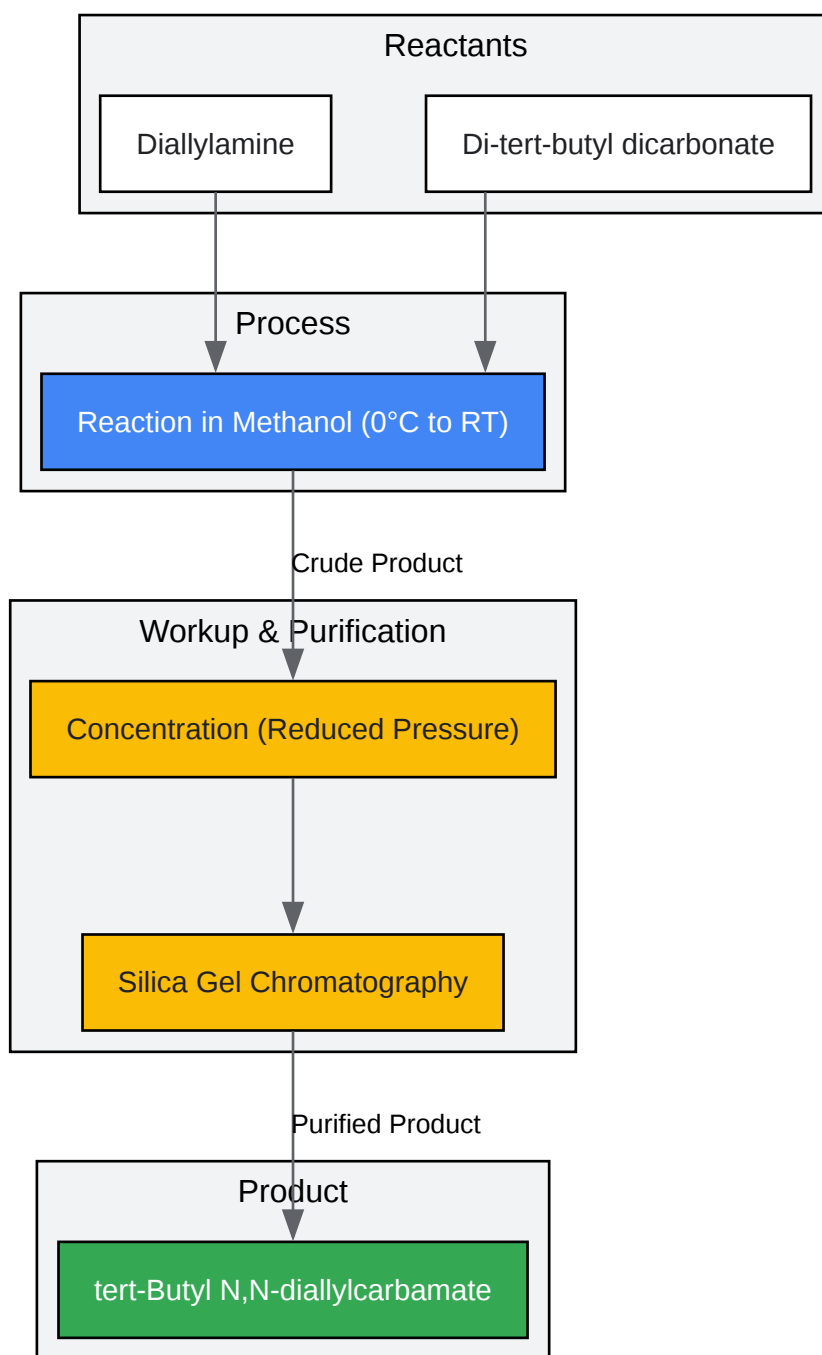
- Workup: The reaction mixture is concentrated under reduced pressure to remove the solvent.[4]
- Purification: The resulting residue is purified by silica gel column chromatography, eluting with a gradient of petroleum ether and ethyl acetate (starting from 100% petroleum ether and increasing to 50% ethyl acetate). This purification yields the final product as a colorless oil.[4]

Applications in Synthesis

tert-Butyl N,N-diallylcarbamate is a valuable intermediate in the synthesis of various heterocyclic compounds.[4][5] The diallyl functionality allows for ring-closing metathesis (RCM) reactions, a powerful tool in organic synthesis for the formation of cyclic structures.[5] For instance, RCM reactions of **tert-butyl N,N-diallylcarbamate** have been reported using Hoveyda-Grubbs type catalysts.[5]

Visualization of Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **tert-Butyl N,N-diallylcarbamate**.



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References

- 1. 151259-38-0 CAS MSDS (TERT-BUTYL N,N-DIALLYLCARBAMATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. tert-Butyl N,N-diallylcarbamate 98 151259-38-0 [sigmaaldrich.com]
- 4. TERT-BUTYL N,N-DIALLYLCARBAMATE CAS#: 151259-38-0 [amp.chemicalbook.com]
- 5. TERT-BUTYL N,N-DIALLYLCARBAMATE One Chongqing Chemdad Co. , Ltd [chemdad.com]
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